

# Core Molecular Structure and Predicted Physicochemical Properties

**Author:** BenchChem Technical Support Team. **Date:** May 2026

## Compound of Interest

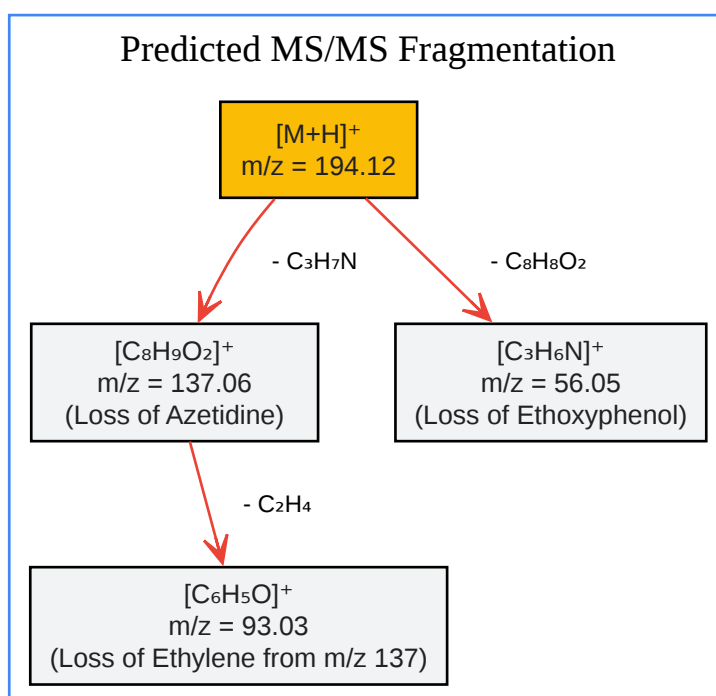
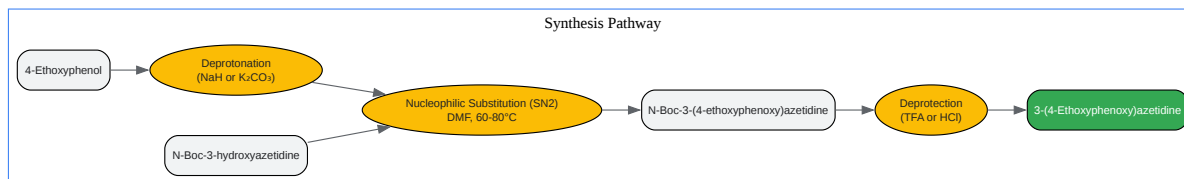
Compound Name: 3-(4-Ethoxyphenoxy)azetidine

CAS No.: 1220028-44-3

Cat. No.: B1395504

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**3-(4-Ethoxyphenoxy)azetidine** is composed of a central azetidine ring substituted at the 3-position with a 4-ethoxyphenoxy group via an ether linkage. This structure is significant; the azetidine ring acts as a bioisostere for other groups and can improve properties like metabolic stability and solubility, while the phenoxy moiety provides a scaffold for aromatic interactions with biological targets. The terminal ethoxy group can further influence lipophilicity and binding interactions.



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## Sources

- [1. Recent advances in the synthesis and reactivity of azetidines: strain-driven character of the four-membered heterocycle - Organic & Biomolecular Chemistry \(RSC Publishing\) \[pubs.rsc.org\]](#)
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